

Natural Sources and Occurrence

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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Humulene epoxide II is a secondary metabolite found in various plants. Its presence and concentration can vary significantly based on the plant species, organ, and geographical location.

Plant Source	Plant Organ	Reported Abundance
<i>Tetraclinis articulata</i> (Barbary Thuja) [1]	Trunk Bark	2.6% - 7.2% (in essential oil fractions)
<i>Anthocleista djalonensis</i> [2]	Not Specified	12.7%
<i>Callicarpa americana</i> [2]	Not Specified	13.9%
<i>Zingiber striolatum</i> [3]	Flowers, Leaves, Stems	Component of Essential Oil
<i>Zanthoxylum dissitum</i> [4]	Roots	29.4%
<i>Zingiber officinale</i> (Ginger) [4]	Rhizomes	Identified as a source
<i>Hotea gambiae</i> (Insect) [2]	Larval Abdominal Gland	Major Component

Documented Biological Activities

Research has identified several promising biological activities associated with Humulene epoxide II.

Cytotoxic and Anticancer Potential

This compound has demonstrated cytotoxic effects against various human cancer cell lines, suggesting its potential as a lead compound for anticancer therapeutics [1] [3]. The following table summarizes key findings:

Cell Line	Cancer Type	Reported Activity (IC ₅₀)	Source/Study
SW620	Colorectal Carcinoma	25.7 - 30 µg/mL (Essential Oil & Fraction) [1]	<i>Tetraclinis articulata</i> trunk bark essential oil [1]
MDA-MB-231	Human Mammary Carcinoma	96.5 µg/mL (Essential Oil Fraction) [1]	<i>Tetraclinis articulata</i> trunk bark essential oil [1]
A549	Lung Carcinoma	Cytotoxicity [3]	<i>Zingiber striolatum</i> [3]
PC-3	Prostate Carcinoma	Cytotoxicity [3]	<i>Zingiber striolatum</i> [3]
K562	Leukemia	Cytotoxicity [3]	<i>Zingiber striolatum</i> [3]

Other Significant Bioactivities

- Antimalarial Activity:** Humulene epoxide II has been reported to possess antimalarial properties [5] [4].
- Anti-inflammatory Potential:** Its structural similarity to other anti-inflammatory sesquiterpenes, like β -caryophyllene, suggests it may help modulate immune responses and cytokine production [2].
- Antimicrobial and Insecticidal Effects:** The essential oil of *Zanthoxylum dissitum* roots, where humulene epoxide II is a major component (29.4%), showed moderate contact toxicity against storage pests [4].

Key Experimental Methodologies

The study of humulene epoxide II relies on standardized analytical and biological assays.

Chemical Analysis and Identification

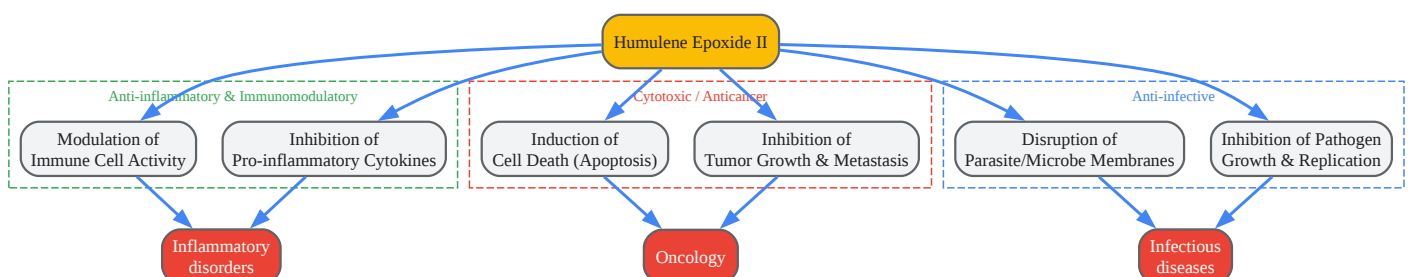
- **Essential Oil Isolation:** Plant material is typically subjected to **steam distillation** or **hydrodistillation** to obtain the essential oil [6] [1].
- **Compound Separation and Identification:** The oil is analyzed using **Gas Chromatography-Mass Spectrometry (GC-MS)**. Identification is confirmed by comparing mass spectra and calculated **Linear Retention Indices (LRI)** with those of authentic standards and databases [6] [1].

Biological Activity Assays

- **Cytotoxicity Assay (MTT/XTT):** Cells are seeded in plates and treated with the compound for a set period. Cell viability is measured using reagents like MTT or XTT, which are reduced by metabolically active cells to form colored formazan products. Absorbance is read, and the **IC₅₀ (half-maximal inhibitory concentration)** is calculated [1].
- **Antimalarial Assay:** Typically involves evaluating the compound's ability to inhibit the growth of *Plasmodium falciparum* cultures in human erythrocytes [5].
- **Antibacterial Assay (MIC):** A **resazurin-based microdilution method** is common. Bacteria are incubated with serial dilutions of the compound. Resazurin, a blue dye, turns pink in the presence of metabolically active bacteria, allowing determination of the **Minimum Inhibitory Concentration (MIC)** [6].

Potential Therapeutic Applications & Pathways

Based on its bioactivities, humulene epoxide II shows promise for targeting specific disease pathways. The following diagram outlines its proposed mechanisms of action for key therapeutic applications.



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Proposed therapeutic pathways and applications of Humulene Epoxide II.

Future Research Directions

To fully realize the therapeutic potential of humulene epoxide II, future research should focus on:

- **Mechanism of Action Elucidation:** Precise molecular targets and signaling pathways involved in its cytotoxic and anti-inflammatory effects require further investigation [7].
- **Structure-Activity Relationship (SAR) Studies:** Synthesis of analogs to determine which parts of the molecule are critical for its bioactivity, guiding the development of more potent and selective derivatives [7].
- **In Vivo Validation:** Conducting preclinical studies in animal models to confirm efficacy and evaluate pharmacokinetics, absorption, distribution, and toxicity profiles [3].

In summary, humulene epoxide II is a versatile natural product with a promising pharmacological profile. Its continued study is warranted for the development of new therapeutic agents for cancer, inflammatory diseases, and infections.

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To cite this document: Smolecule. [Natural Sources and Occurrence]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1556315#what-is-humulene-epoxide-ii>]

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